

Essential Guide to the Safe Disposal of Methyl 2-Chloro-4-iodobenzoate

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Compound of Interest

Compound Name: Methyl 2-Chloro-4-iodobenzoate

Cat. No.: B175114

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive, step-by-step guide for the safe disposal of **Methyl 2-Chloro-4-iodobenzoate** (CAS No. 156573-32-9), a halogenated aromatic ester. Adherence to these procedures is critical for minimizing risks and complying with regulatory standards.

Immediate Safety and Hazard Information

Methyl 2-Chloro-4-iodobenzoate is classified as a hazardous substance. Based on available safety data for the compound and its isomers, it presents the following hazards:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

As a halogenated organic compound, it is also considered hazardous to the environment and requires special disposal considerations to prevent contamination.

Quantitative Hazard Data

While specific permissible exposure limits (PELs) and detailed toxicity data (LD50/LC50) for **Methyl 2-Chloro-4-iodobenzoate** are not readily available in public databases, the GHS hazard classifications indicate a significant potential for harm. The following table summarizes the known hazard information.

Parameter	Data	Source
GHS Hazard Statements	H302, H315, H319, H335	Supplier Data
Signal Word	Warning	Supplier Data
Pictograms	GHS07 (Exclamation Mark)	Inferred
CAS Number	156573-32-9	ChemicalBook
Molecular Formula	C ₈ H ₆ ClIO ₂	ChemicalBook
Molecular Weight	296.49 g/mol	ChemicalBook

Experimental Protocol: Disposal Procedure

The following protocol outlines the mandatory step-by-step process for the disposal of **Methyl 2-Chloro-4-iodobenzoate**. This procedure is designed to comply with general laboratory safety standards and hazardous waste regulations.

1. Personal Protective Equipment (PPE):

- Wear standard laboratory attire, including a fully buttoned lab coat.
- Use chemical-resistant gloves (e.g., nitrile).
- Wear safety goggles or a face shield to protect against splashes.
- All handling of the waste should be conducted in a well-ventilated area, preferably within a chemical fume hood.

2. Waste Segregation and Collection:

- Crucially, do not mix halogenated organic waste with non-halogenated waste streams.

- Designate a specific, compatible waste container for "Halogenated Organic Waste." This container should be made of a material that will not react with the chemical, such as glass or polyethylene.

- The container must be in good condition with a secure, leak-proof screw-top cap.

3. Labeling of Waste Container:

- Properly label the waste container before adding any waste.
- The label must include:
 - The words "Hazardous Waste."
 - The full chemical name: "**Methyl 2-Chloro-4-iodobenzoate**."
 - The associated hazards (e.g., "Irritant," "Harmful if Swallowed").
 - The date when the first waste was added.
 - The name and contact information of the generating laboratory or personnel.

4. Waste Accumulation:

- Carefully transfer the waste **Methyl 2-Chloro-4-iodobenzoate** into the designated container.
- Avoid overfilling the container; a good rule of thumb is to fill it to no more than 80% of its capacity to allow for expansion.
- Keep the container securely closed at all times, except when adding waste.

5. Storage of Hazardous Waste:

- Store the sealed and labeled waste container in a designated satellite accumulation area (SAA) within the laboratory.
- The SAA should be a secondary containment unit (e.g., a chemical-resistant tray or tub) to contain any potential leaks.
- Ensure the SAA is located away from incompatible materials, such as strong oxidizing agents, acids, and bases.

6. Arranging for Disposal:

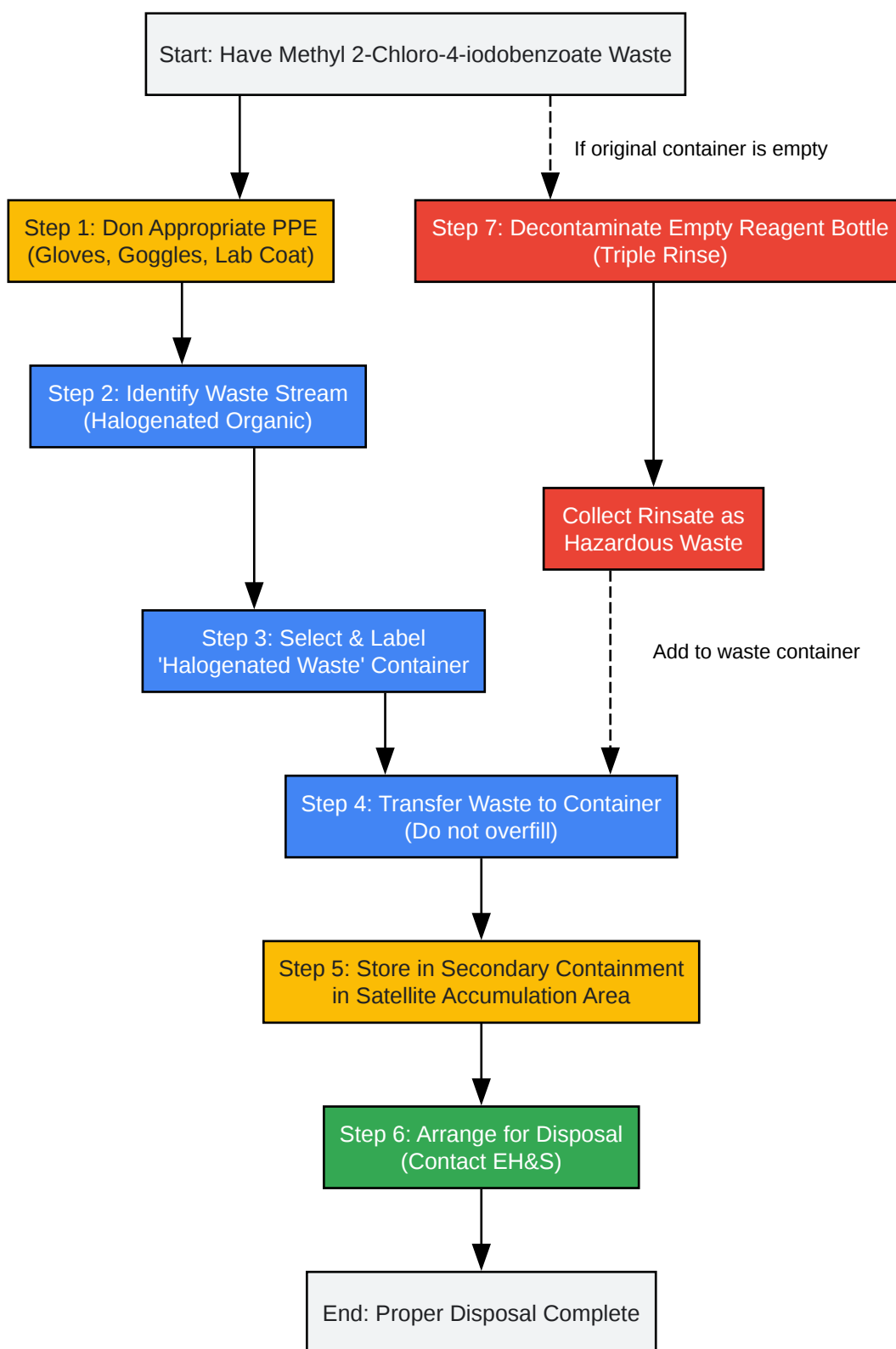
- Once the waste container is full or the experiment is complete, arrange for its disposal through your institution's Environmental Health and Safety (EH&S) department or a licensed hazardous waste disposal contractor.
- Under no circumstances should **Methyl 2-Chloro-4-iodobenzoate** be disposed of down the sink or in regular trash.
- Follow your institution's specific procedures for requesting a hazardous waste pickup. This typically involves submitting an online form or contacting the EH&S office directly.

7. Decontamination of Empty Containers:

- If the original container of **Methyl 2-Chloro-4-iodobenzoate** is to be disposed of, it must be properly decontaminated.
- Triple-rinse the empty container with a suitable solvent (e.g., acetone or ethanol).
- The rinsate must be collected and disposed of as hazardous waste in the "Halogenated Organic Waste" container.
- After triple-rinsing, deface the original label on the container before disposing of it as regular laboratory glassware or plastic waste, in accordance with institutional policies.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and logical flow for the proper disposal of **Methyl 2-Chloro-4-iodobenzoate**.



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Caption: Disposal workflow for **Methyl 2-Chloro-4-iodobenzoate**.

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